Technical Support Center: Helium Conservation in Laboratory Equipment

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Helium*
CAS No.:	*7440-59-7*
Cat. No.:	*B1201725*

Get Quote

This technical support center provides researchers, scientists, and drug development professionals with practical strategies and troubleshooting guidance for reducing **helium** consumption in laboratory equipment.

Frequently Asked Questions (FAQs)

Q1: Why is conserving **helium** in the laboratory so important?

A1: **Helium** is a finite, non-renewable resource with a critical role in various scientific applications, including as a carrier gas in gas chromatography (GC) and as a cryogen for superconducting magnets in Nuclear Magnetic Resonance (NMR) spectrometers.[1] Global **helium** shortages, supply chain disruptions, and rising costs have made conservation essential to ensure operational continuity and manage laboratory budgets.[2][3][4]

Q2: What are the primary approaches to reducing **helium** consumption for GC applications?

A2: There are two main strategies:

© 2026 BenchChem. All rights reserved.

- **Helium** Conservation: This involves implementing practices and using hardware to minimize the amount of **helium** used without changing the carrier gas. This is often the most straightforward approach as it avoids the need to revalidate existing analytical methods.[5][6]

- Switching to an Alternative Carrier Gas: This involves converting GC methods to use a different carrier gas, most commonly hydrogen or nitrogen.[7][8]

Q3: What are the advantages and disadvantages of switching to hydrogen as a carrier gas?

A3:

- Advantages: Hydrogen is a highly efficient carrier gas that can often provide faster analysis times without compromising separation efficiency.[7][9] It is also readily available and can be produced on-demand in the lab using hydrogen generators, eliminating reliance on gas cylinders.[1][10]

- Disadvantages: The primary concern with hydrogen is its flammability and the risk of explosion at a 4% concentration in the air.[9] However, modern hydrogen generators and safety features in GCs mitigate these risks.[1][11] Switching to hydrogen also requires method development and revalidation.[12]

Q4: When is nitrogen a suitable alternative to **helium**?

A4: Nitrogen is an inexpensive and readily available gas.[5] It can be a good choice for GC applications where high efficiency and speed are not critical, and the existing method has more than adequate resolution.[8] However, nitrogen is less efficient than **helium** and hydrogen, which can lead to broader peaks and longer analysis times.[9]

Q5: How can I conserve **helium** in my NMR spectrometer?

A5: The primary use of **helium** in NMR is as a liquid cryogen to cool the superconducting magnets.[1] The main conservation strategy is to install a **helium** recovery and liquefaction system. These systems capture the **helium** gas that boils off, purify it, and re-liquefy it to be used again. A recovery system can recycle a significant percentage of the **helium** used, with some facilities reporting up to 80% recovery.[13]

Troubleshooting Guides

© 2026 BenchChem. All rights reserved.

Issue 1: Suspected **Helium** Leak in GC System

Symptoms:

- Increased **helium** cylinder consumption.
- Inconsistent retention times.
- Poor peak shape and chromatography.
- Difficulty in achieving or maintaining inlet pressure.

Troubleshooting Steps:

- Visual Inspection: Check all visible connections, fittings, and tubing for any obvious signs of damage or looseness.
- Electronic Leak Detection: Use an electronic leak detector specifically designed for **helium** to systematically check all potential leak points.[14][15] Start from the gas cylinder regulator and follow the gas path to the GC inlet.[16] Pay close attention to:
  - Cylinder connections.
  - Gas lines and fittings.
  - Gas purifiers.
  - Inlet septum and liner seals.
- Systematic Isolation: If the leak is not immediately obvious, you may need to isolate different parts of the system to pinpoint the source.
- Common Leak Points: Be particularly thorough when checking common failure points like the inlet septum, which should be changed regularly.[17]

Issue 2: Poor Chromatographic Performance After Switching to Hydrogen

© 2026 BenchChem. All rights reserved.

Symptoms:

- Changes in peak retention times.
- Loss of resolution.
- Tailing or fronting peaks.
- In-source reactions in GC-MS.[18]

Troubleshooting Steps:

- Verify Linear Velocity: Ensure the linear velocity of the hydrogen carrier gas is correctly set. For a direct method translation, running hydrogen at the same linear velocity as **helium** should yield similar results.[17]
- Check for Leaks: The system should be thoroughly leak-checked after switching gases.
- Inlet Liner: A tapered inlet liner can improve results when using hydrogen as a carrier gas.[17]
- GC-MS Specifics: For GC-MS systems, hydrogen can cause in-source reactions. Using a GC-MS with a source designed for hydrogen or modifying the existing source (e.g., using a larger aperture lens) can mitigate these issues.[18]
- Gas Purity: Ensure you are using high-purity hydrogen (99.9999% or greater) with low oxygen and moisture levels.[18]

Data Presentation

Table 1: Quantitative Data on **Helium** Savings with Conservation Technologies

© 2026 BenchChem. All rights reserved.

Conservation Method	Reported Savings/Benefit	Instrument/System
Agilent Gas Saver Hardware	Extended helium cylinder life from 109 to 252 days.	GC-MSD
Agilent 7890 Helium Conservation Module	Extended helium cylinder life from 2 to 12 months in one application.	7890 GC
Thermo Fisher iConnect Helium Saver	One helium cylinder can last 3.5 years with continuous 24/7 use, or up to 14 years with overnight/weekend nitrogen switching.	Split/Splitless Trace GC systems
Restek Gas Saver Mode Example	79% decrease in helium usage across 100 analyses.	GC with split injection

Experimental Protocols

Protocol: Converting a GC System from **Helium** to Hydrogen Carrier Gas

This protocol outlines the key steps for switching your carrier gas from **helium** to hydrogen.

1. Pre-Conversion Review and Preparation:

- Document all current GC method parameters and instrument conditions, including flows, pressures, and temperatures.[19]
- Perform routine GC maintenance, including changing the inlet septum and liner. A tapered liner is recommended for hydrogen.[17]

2. Hardware and Gas Supply Modification:

- If using a hydrogen generator, ensure it provides the required purity (≥99.9999%).[18]
- Replace any copper tubing with stainless steel, as copper can become brittle.[20]
- Install new, high-quality gas purifiers for hydrocarbons, oxygen, and moisture.[19]
- If your GC has a Flame Ionization Detector (FID), you can use a 'T' connection to supply both the carrier and fuel gas from a single generator.[17]

© 2026 BenchChem. All rights reserved.

3. System Purging and Conditioning:

- Install the column into the GC inlet but do not connect it to the detector yet.
- Start the hydrogen flow through the column to purge any oxygen.[17]
- Once purged, connect the column to the detector and perform a thorough electronic leak check of all connections.

4. Method Translation and Initial Testing:

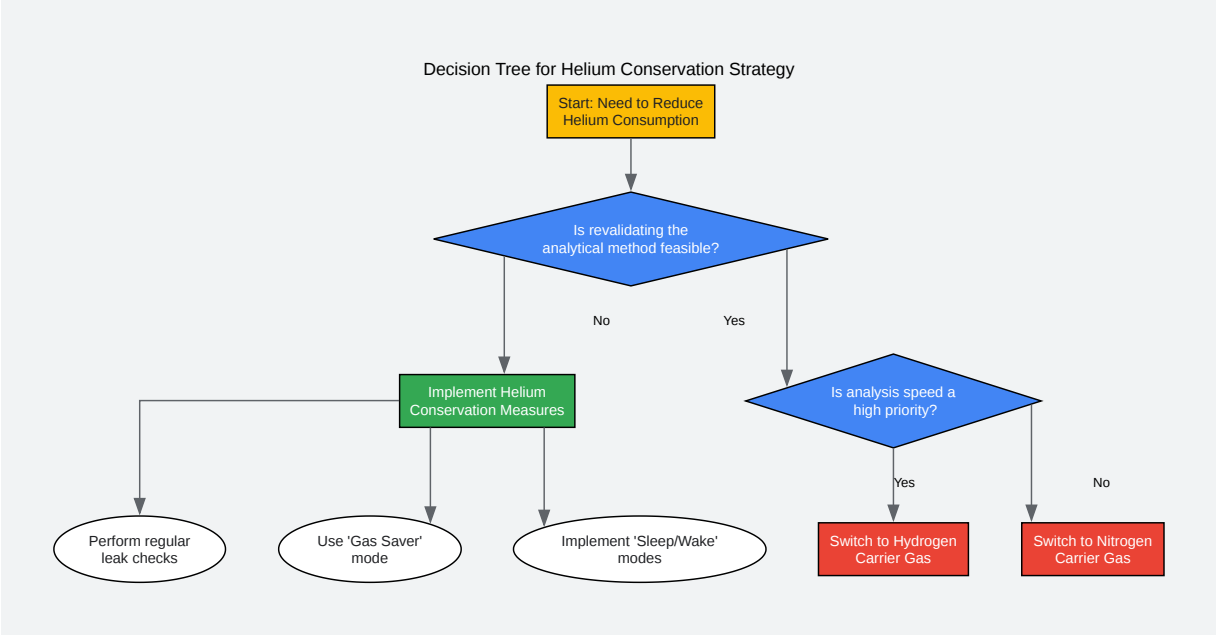
- In the GC software, change the carrier gas setting from **helium** to hydrogen.
- To replicate your existing chromatography, set the hydrogen to the same linear velocity used for **helium**.[17]
- Run a blank sample to ensure a stable baseline.
- Inject a known standard and compare the chromatogram to one obtained using **helium**. Retention times should be very similar.

5. Optimization (Optional):

- To take advantage of hydrogen's efficiency, you can increase the linear velocity to shorten analysis times while maintaining resolution.[21]

Mandatory Visualizations

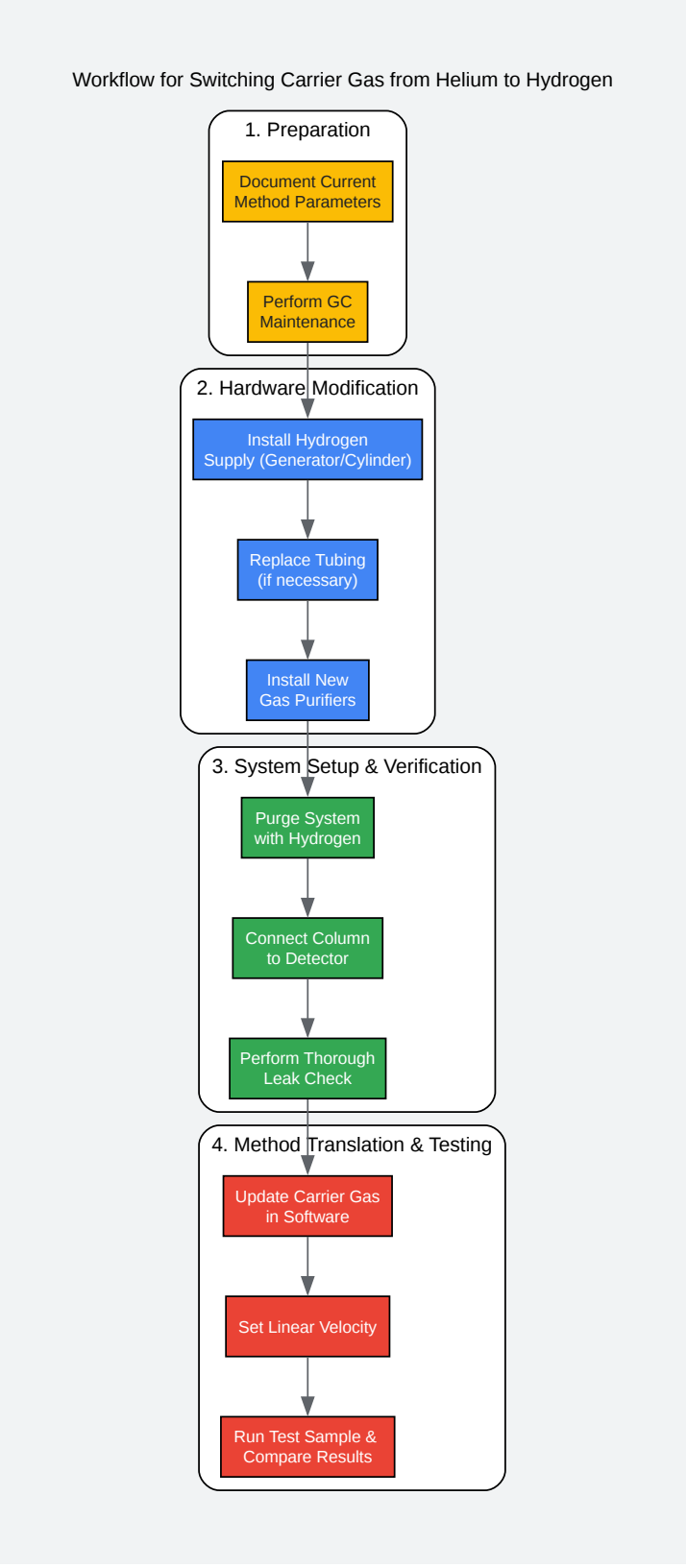
© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Decision tree for selecting a **helium** conservation strategy.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for switching GC carrier gas from **helium** to hydrogen.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Helium Shortage 4.0: How to Adapt | Lab Manager [labmanager.com]
- 2. Beyond Helium: Carrier Gas Alternatives for Gas Chromatography | Lab Manager [labmanager.com]
- 3. apps.nelac-institute.org [apps.nelac-institute.org]
- 4. gcms.cz [gcms.cz]
- 5. littlemsandsailing.com [littlemsandsailing.com]
- 6. gcms.labrulez.com [gcms.labrulez.com]
- 7. Short on helium? Consider the carrier-gas alternatives – secrets of science [shimadzu-webapp.eu]
- 8. Switch to Hydrogen or Nitrogen as Alternate Carrier Gas | Agilent [agilent.com]
- 9. GC Carrier Gas Comparison | Alternatives GC Carrier Gases [scioninstruments.com]
- 10. Alternative GCMS Carrier Gas : SHIMADZU (Shimadzu Corporation) [shimadzu.com]
- 11. Managing Your Lab During the Helium Crisis | Lab Manager [labmanager.com]
- 12. gcms.cz [gcms.cz]
- 13. Conserving helium, a scarce nonrenewable resource, and reducing costs at NMR facility – Department of Biochemistry – UW–Madison [biochem.wisc.edu]
- 14. 3 Ways to Reduce Your Helium Usage [restek.com]
- 15. Helium Reduction and Alternative Carrier Gases for Gas Chromatography | Labcompare.com [labcompare.com]
- 16. 3 Ways to Reduce Your Helium Usage [de.restek.com]
- 17. peakscientific.com [peakscientific.com]
- 18. agilent.com [agilent.com]
- 19. pim-resources.coleparmer.com [pim-resources.coleparmer.com]

© 2026 BenchChem. All rights reserved.

- 20. chromatographyonline.com [chromatographyonline.com]
- 21. youtube.com [youtube.com]
- To cite this document: BenchChem. [Technical Support Center: Helium Conservation in Laboratory Equipment]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201725/docs#technical-support-center-helium-conservation-in-laboratory-equipment]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.